determining melting point depression in MOCA binary mixtures

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Compound of Interest

Compound Name:	*2,2'-Methylenebis(6-chloroaniline)*
CAS No.:	*3813-08-9*
Cat. No.:	*B15350765*

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Application Note: Thermodynamic Characterization of MOCA Binary Mixtures

Executive Summary

This guide details the thermodynamic characterization of 4,4'-Methylenebis(2-chloroaniline) (MOCA) in binary mixtures. While MOCA is a standard curative in the polyurethane and epoxy industries, the principles of Melting Point (MP) Depression and Solid-Liquid Equilibrium (SLE) described here are universally applicable to pharmaceutical solid dispersions and eutectic drug delivery systems.

Key Objective: To determine the eutectic point and liquidus lines of MOCA binary systems using Differential Scanning Calorimetry (DSC), enabling the formulation of liquid-stable curatives or low-melting processing aids.

Safety Directive: Handling MOCA

CRITICAL WARNING: MOCA is a designated Group 1 Carcinogen (IARC) and can be absorbed through the skin.

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- Containment: All weighing and sample preparation must occur within a certified Glove Box or a Class II Biological Safety Cabinet with HEPA filtration.
- PPE: Double nitrile gloves (0.11 mm min), Tyvek® lab coat, and N95/P100 respiratory protection if outside a containment device.
- Decontamination: Surfaces must be cleaned with a specific deactivating solution (e.g., surfactant-based) followed by solvent wash.
- Waste: All MOCA-contaminated consumables must be segregated into hazardous waste streams labeled "Carcinogenic Solid Waste."

Theoretical Framework: Solid-Liquid Equilibrium (SLE)

Melting point depression in a binary system (Component A = MOCA, Component B = Impurity/Partner) is governed by the thermodynamic requirement that the chemical potential of the solid phase must equal that of the liquid phase at equilibrium.

For an ideal or semi-ideal mixture, the liquidus line is described by the Schroder-van Laar Equation:

- : Mole fraction of MOCA.
- : Enthalpy of fusion of pure MOCA (~26.5 kJ/mol).
- : Equilibrium melting temperature of the mixture (Kelvin).
- : Melting point of pure MOCA (~383 K / 110°C).
- : Universal gas constant (8.314 J/mol·K).

The Eutectic Point: The intersection of the liquidus lines of Component A and Component B defines the Eutectic Point (

). At this composition, the mixture melts congruently at the lowest possible temperature, a critical parameter for processing "liquid MOCA" formulations or pharmaceutical eutectics.

Experimental Protocol

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Materials & Equipment

- Analyte: MOCA (High purity >98%).
- Binary Partner: Component B (e.g., low MW Polyol, secondary diamine, or API for model systems).
- Instrument: Heat-Flux DSC (e.g., TA Instruments Q-Series or Netzsch DSC).
- Consumables: Hermetically sealed aluminum pans (to prevent sublimation and toxic leakage).

Sample Preparation (The Melt-Quench Method)

Physical mixtures often yield poor contact between crystals, leading to kinetic artifacts. The Melt-Quench technique ensures intimate mixing.

- Weighing: Prepare 6-8 ratios of MOCA:Component B (e.g., 100:0, 90:10, ... 0:100) inside the glove box. Total mass: ~5-10 mg per pan.
- Fusion: Heat mixtures in a sealed vial just above the melting point of the highest melting component (approx. 115°C for MOCA) until clear. Do not overheat to avoid degradation.
- Quench: Immediately plunge the vial into liquid nitrogen or place on a chill block to solidify the mixture into a metastable solid dispersion.
- Grinding: Lightly crush the solidified mass (if necessary) and encapsulate into DSC pans. Cold-weld the lids hermetically.

DSC Method Parameters

- Purge Gas: Nitrogen (50 mL/min).
- Equilibration: Equilibrate at 0°C (or well below expected

).
- Ramp 1 (Conditioning): Heat to 120°C at 10°C/min to erase thermal history.

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- Cooling: Cool to 0°C at 5°C/min (controlled crystallization).
- Ramp 2 (Measurement): Heat to 120°C at 2°C/min.
  - Note: A slow ramp rate (2°C/min) is crucial for accurate determination of the liquidus point (

    ), as it minimizes thermal lag.

Data Analysis & Visualization

Interpreting the Thermogram

For a binary mixture at composition

(where

):

- Event 1 (Solidus): A sharp endothermic peak at the Eutectic Temperature (

). This peak appears at the same temperature for all mixtures in the two-phase region.
- Event 2 (Liquidus): A broader endothermic dissolution tail that ends at the Liquidus Temperature (

).
  - Determination: Take the peak maximum or the offset of the second event as

    . (Note: For pure substances, we use onset, but for liquidus lines, the end of melting is thermodynamically relevant).

Constructing the Phase Diagram

- Plot

  (y-axis) vs. Mole Fraction

  (x-axis).

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- Plot the theoretical curve using the Schroder-van Laar equation.
- Deviation Analysis: If experimental points dip significantly below the theoretical line, it indicates negative deviation from ideality (strong intermolecular interactions, e.g., H-bonding between MOCA amine and Partner hydroxyls).

Visualizing the Logic Flow

The following diagram illustrates the decision matrix for analyzing the DSC data.

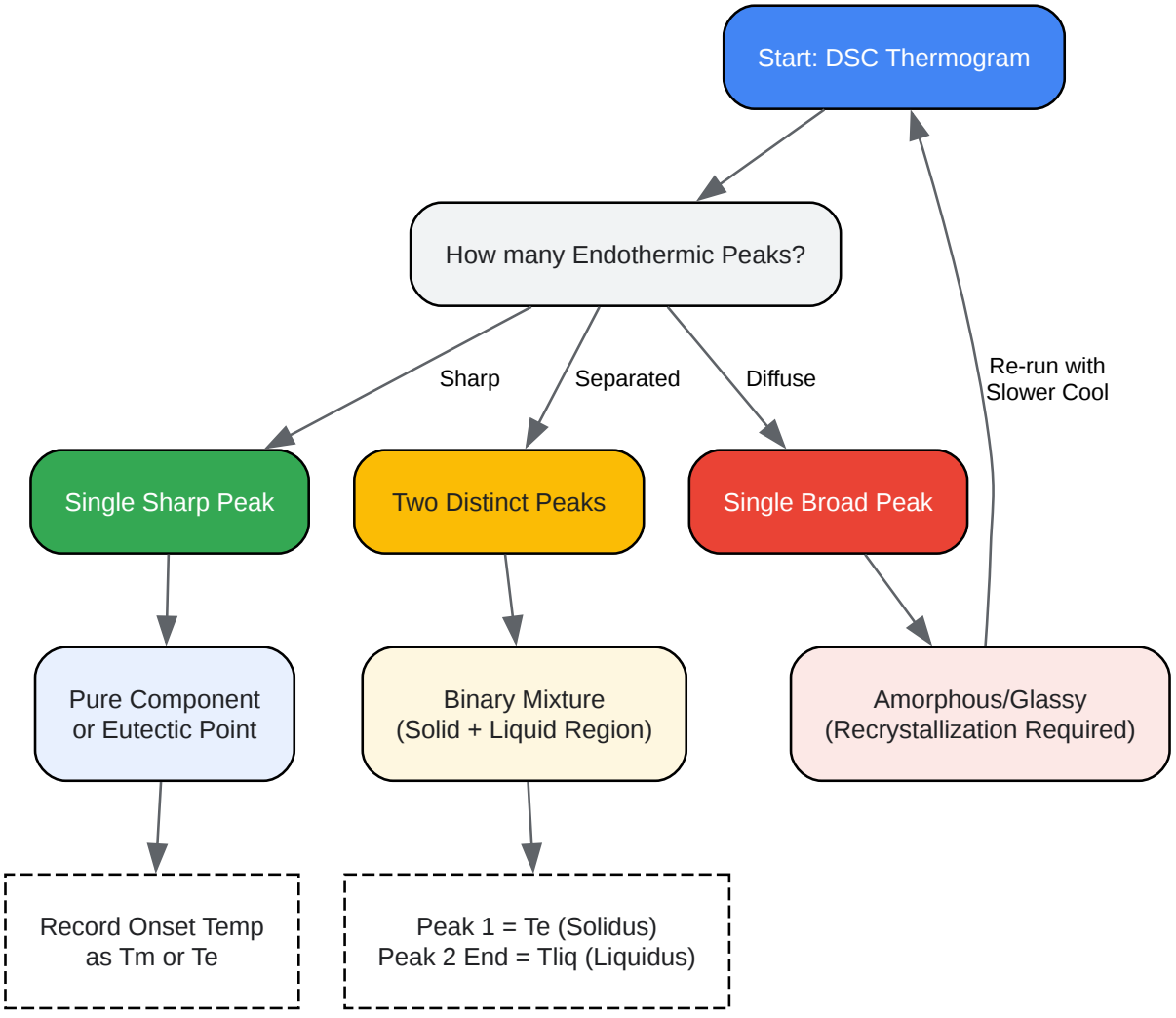

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Figure 1: Decision logic for interpreting DSC thermograms in binary MOCA systems. Sharp single peaks indicate either purity or the specific eutectic composition.

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Summary Data Table: Typical MOCA Binary System

The table below exemplifies data structure for a MOCA (

C) + Diol (

C) system.

Mole Fraction ( )	(C)	(C)	Phase Interpretation
1.00	110.0	110.0	Pure MOCA (Melting)
0.80	35.0	98.5	MOCA Crystals + Liquid
0.60	35.0	82.0	MOCA Crystals + Liquid
0.45 (Eutectic)	35.0	35.0	Congruent Melting
0.20	35.0	38.0	Diol Crystals + Liquid
0.00	40.0	40.0	Pure Diol (Melting)

Note: The constant

across the range confirms the eutectic temperature.

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